

BI-3802 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BI-3802

Cat. No.: B15608154

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BI-3802 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and mechanism of action of **BI-3802**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BI-3802**?

A1: The recommended solvent for **BI-3802** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **BI-3802** in various solvents?

A2: **BI-3802** exhibits the highest solubility in DMSO. It is reported to be insoluble in water and ethanol[1][2]. For quantitative data, please refer to the solubility table below.

Q3: How should I prepare a stock solution of **BI-3802**?

A3: It is recommended to prepare a 1 mM stock solution in fresh, high-quality DMSO[3]. For a detailed step-by-step guide, please see the Experimental Protocols section.

Q4: What are the best practices for storing **BI-3802** powder and stock solutions?

A4: **BI-3802** powder should be stored at -20°C for up to 3 years[1][4]. Once dissolved in a solvent, the stock solution is stable for up to 1 year when stored at -80°C[1][4]. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock

solution into single-use volumes[5]. For shorter-term storage, solutions can be kept at -20°C for up to one month[1][5].

Q5: What is the mechanism of action for **BI-3802**?

A5: **BI-3802** is a highly potent degrader of the B-cell lymphoma 6 (BCL6) protein[4][5]. It binds to the BTB domain of BCL6, which induces the polymerization of BCL6 into filaments[6][7]. These filaments are then recognized by the E3 ligase SIAH1, leading to the ubiquitination and subsequent proteasomal degradation of BCL6[6][7][8]. This unique mechanism results in profound de-repression of BCL6 target genes and potent anti-proliferative effects in cancer cells[6][7].

Solubility Data

The following table summarizes the reported solubility of **BI-3802** in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	3 mg/mL[1][2]	6.18 mM[1][2]	Use of fresh DMSO is recommended as moisture can reduce solubility[1].
DMSO	5 mg/mL[4]	10.31 mM[4]	Sonication is recommended to aid dissolution[4].
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	

Note: The molecular weight of **BI-3802** is 484.98 g/mol .[1][4]

Troubleshooting Guide

Issue: My **BI-3802** is not fully dissolving in DMSO.

- **Solution 1: Use Fresh DMSO.** DMSO is hygroscopic and can absorb moisture from the air, which can significantly decrease the solubility of **BI-3802**^[1]. Always use fresh, anhydrous DMSO from a newly opened bottle or a properly stored aliquot.
- **Solution 2: Gentle Warming.** Briefly and gently warm the solution to 37°C. Be cautious not to overheat or prolong the heating, as it may degrade the compound.
- **Solution 3: Sonication.** Place the vial in a sonicator bath for a few minutes^[4]. This can help break up any aggregates and facilitate dissolution.

Issue: My **BI-3802** precipitated out of my aqueous buffer after dilution from a DMSO stock.

- **Solution 1: Check Final DMSO Concentration.** Ensure the final concentration of DMSO in your aqueous solution is kept as low as possible, typically below 0.5%, to maintain compound solubility.
- **Solution 2: Prepare Fresh Dilutions.** **BI-3802** has very poor aqueous solubility^[3]. It is best to prepare fresh dilutions in your final assay buffer immediately before use. Avoid storing **BI-3802** in aqueous solutions.

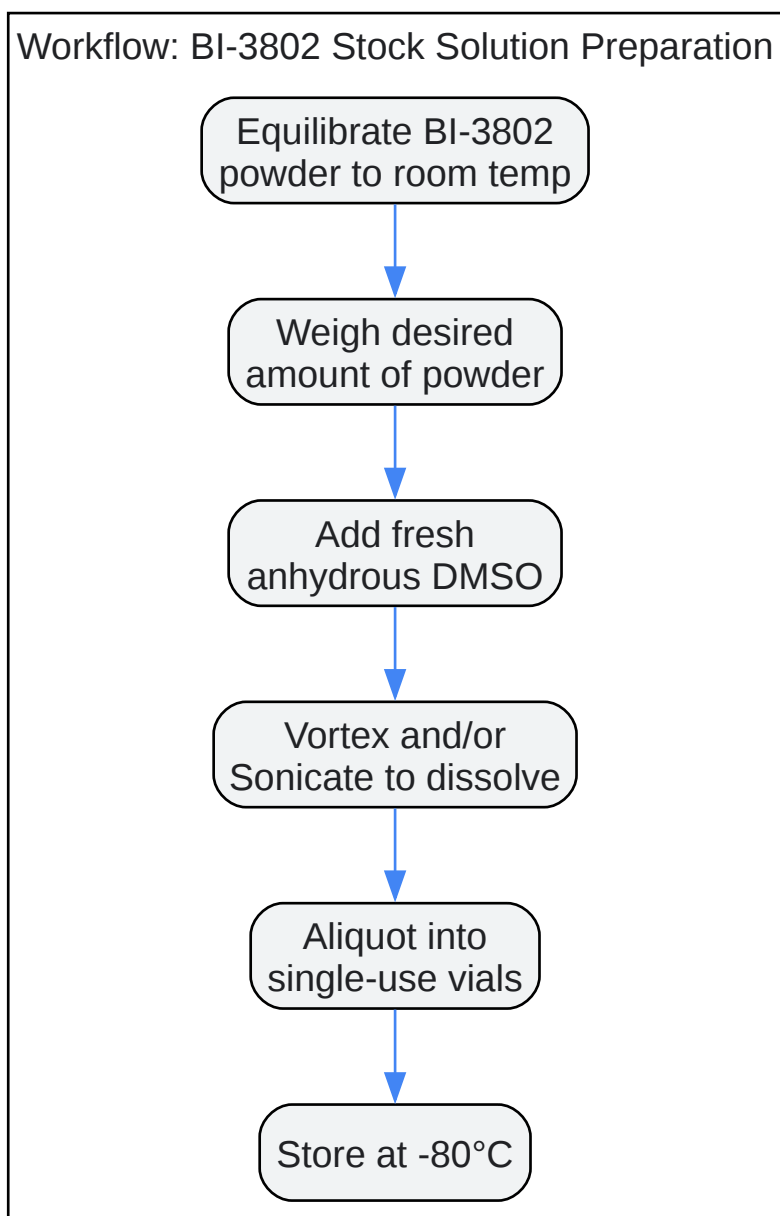
Experimental Protocols

Protocol: Preparation of a 10 mM **BI-3802** Stock Solution in DMSO

- **Pre-weighing Preparation:** Allow the vial of **BI-3802** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **BI-3802** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.85 mg of **BI-3802** (Molecular Weight = 484.98 g/mol).
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **BI-3802** powder.
- **Dissolution:** Vortex the solution briefly. If necessary, use a sonicator bath for 5-10 minutes to ensure complete dissolution^[4].

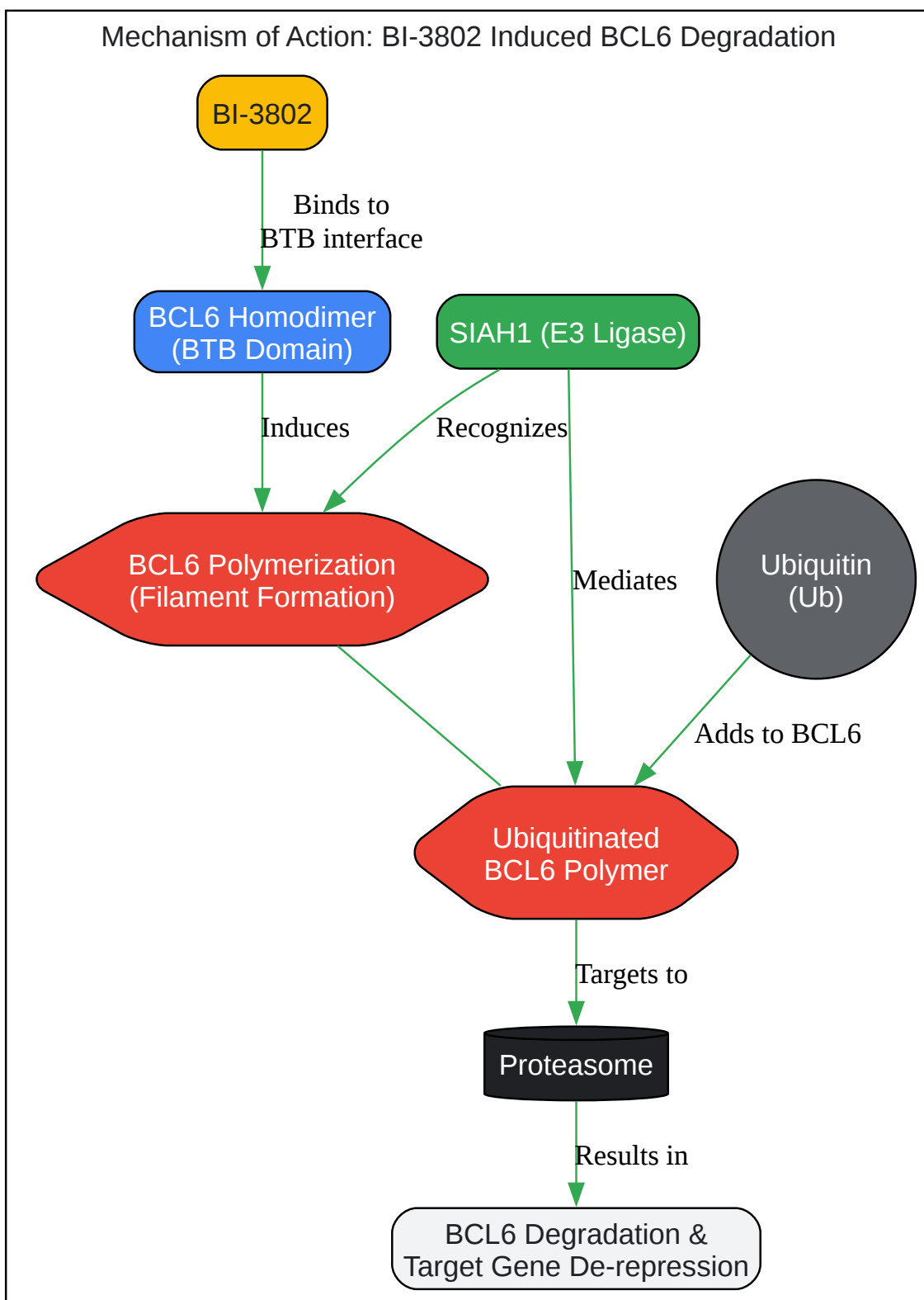
- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year)[1][4].

Visualizations



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Caption: Experimental workflow for preparing a **BI-3802** stock solution.



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Caption: Signaling pathway of **BI-3802**-induced BCL6 degradation.

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- To cite this document: BenchChem. [BI-3802 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608154#bi-3802-solubility-in-dmsol-and-other-solvents]

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